

# "Bonducellpin C" IUPAC name and CAS number

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## Compound of Interest

Compound Name: *Bonducellpin C*

Cat. No.: *B1150779*

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## Bonducellpin C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Bonducellpin C** is a naturally occurring diterpenoid that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of its chemical identity, including its IUPAC name and CAS number. While detailed experimental protocols for its synthesis and specific quantitative biological data remain limited in publicly accessible literature, this document summarizes the available information regarding its isolation and general biological context. Further research is warranted to fully elucidate its therapeutic potential and mechanism of action.

### Chemical Identification

A precise understanding of a compound's chemical identity is fundamental for all research and development activities. The following table summarizes the key identifiers for **Bonducellpin C**.

Identifier	Value
IUPAC Name	Phenanthro[3,2-b]furan-7-carboxylic acid, 1-(acetoxy)-1,2,3,4,4a,5,6,6a,7,11,11a,11b-dodecahydro-4a,6-dihydroxy-4,4,11b-trimethyl-, methyl ester, (1S,4aR,6S,6aR,7S,11aS,11bS)-
CAS Number	197781-84-3
Molecular Formula	C <sub>23</sub> H <sub>32</sub> O <sub>7</sub>
Molecular Weight	420.50 g/mol

## Physicochemical Properties

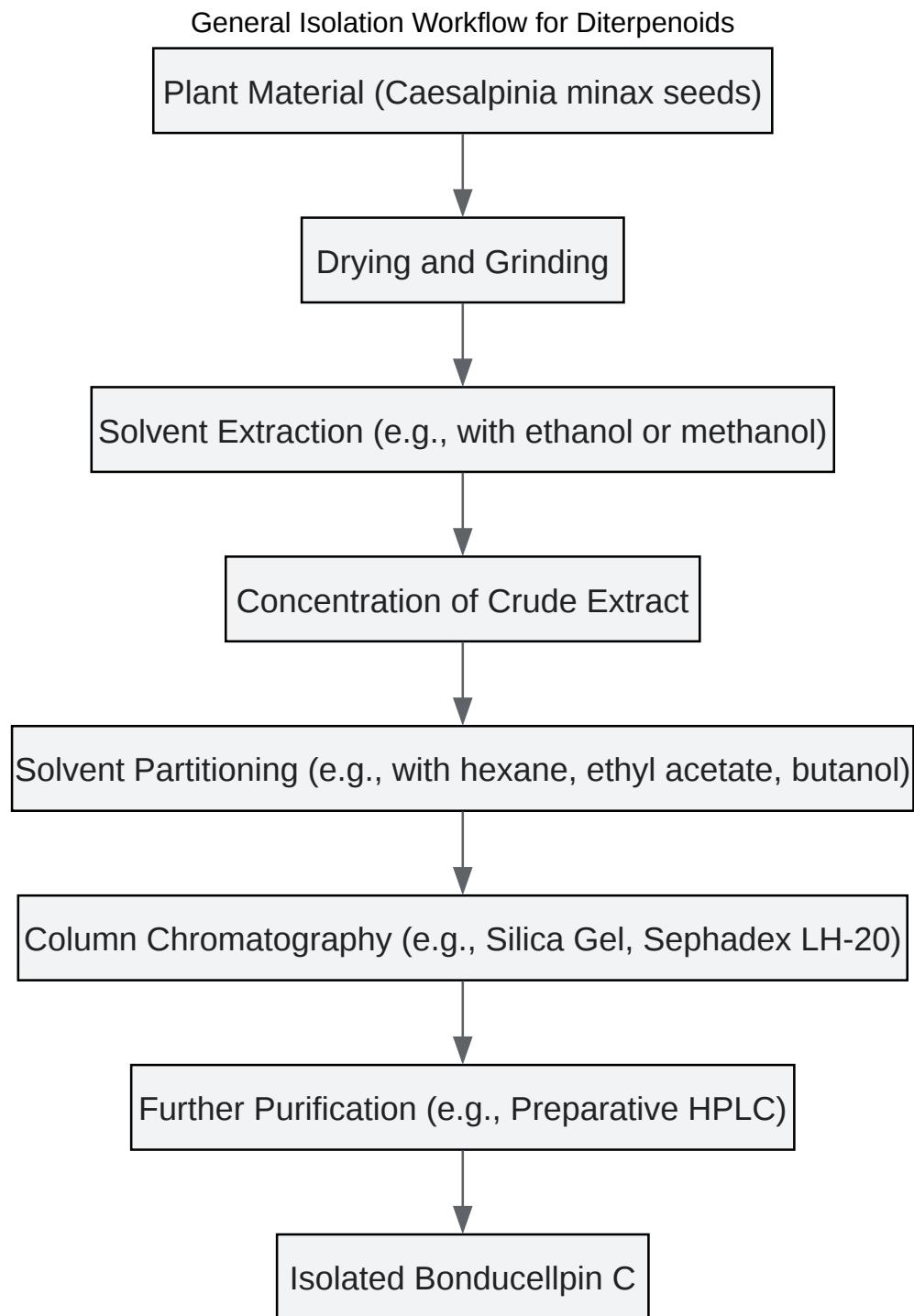
Detailed experimental data on the physicochemical properties of **Bonducellpin C** are not extensively reported. However, based on its chemical structure, it is predicted to be a crystalline solid with limited solubility in water and better solubility in organic solvents such as methanol, ethanol, and DMSO.

## Isolation

**Bonducellpin C** has been isolated from the seeds of *Caesalpinia minax*, a plant belonging to the Fabaceae family.

## General Isolation Protocol

While a detailed, step-by-step experimental protocol for the isolation of **Bonducellpin C** is not readily available in the reviewed literature, a general procedure can be inferred from studies on related compounds isolated from the same source. The typical workflow for isolating diterpenoids from plant material is outlined below.



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Caption: A generalized workflow for the isolation of diterpenoids from plant sources.

#### Experimental Details (Inferred):

- Extraction: The dried and powdered seeds of *Caesalpinia minax* are typically subjected to extraction with a polar solvent like methanol or ethanol at room temperature.
- Fractionation: The resulting crude extract is then concentrated under reduced pressure and subjected to liquid-liquid partitioning with solvents of increasing polarity to separate compounds based on their solubility.
- Chromatography: The fraction containing the compounds of interest is then subjected to multiple rounds of column chromatography. Common stationary phases include silica gel and Sephadex LH-20.
- Purification: Final purification to obtain pure **Bonducellpin C** is often achieved using preparative high-performance liquid chromatography (HPLC).
- Structure Elucidation: The structure of the isolated compound is confirmed using spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

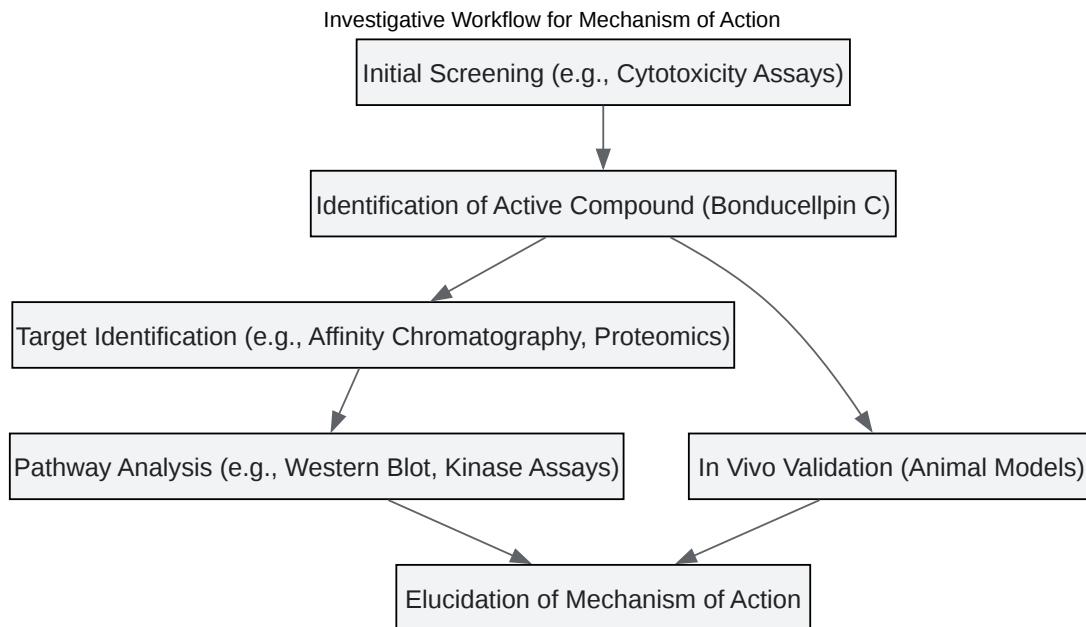
## Biological Activity

Information regarding the specific quantitative biological activity of **Bonducellpin C** is limited in the available scientific literature. While the general class of diterpenoids isolated from *Caesalpinia* species has been noted for potential biological activities, specific  $IC_{50}$  or  $EC_{50}$  values for **Bonducellpin C** against various cell lines or enzymes are not reported.

## Mechanism of Action and Signaling Pathways

The precise mechanism of action for **Bonducellpin C** has not been elucidated. Research into the specific signaling pathways modulated by this compound is required to understand its potential therapeutic effects. Given the known activities of other diterpenoids, potential areas of investigation could include pathways related to cell proliferation, apoptosis, and inflammation.

The diagram below illustrates a hypothetical workflow for investigating the mechanism of action of a novel compound like **Bonducellpin C**.



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Caption: A conceptual workflow for determining the mechanism of action of a bioactive compound.

## Synthesis

To date, a total synthesis for **Bonducellpin C** has not been reported in the scientific literature. The development of a synthetic route would be a significant step forward in enabling more extensive biological evaluation and structure-activity relationship (SAR) studies.

## Future Directions

The current body of knowledge on **Bonducellpin C** is in its early stages. To fully assess its potential as a therapeutic agent, the following areas of research are critical:

- Quantitative Biological Evaluation: Comprehensive screening of **Bonducellpin C** against a panel of cancer cell lines and other relevant biological targets to determine its potency and selectivity.
- Total Synthesis: Development of a scalable synthetic route to provide a consistent and reliable source of the compound for further studies.
- Mechanism of Action Studies: In-depth investigation into the molecular targets and signaling pathways affected by **Bonducellpin C** to understand its mode of action.
- In Vivo Studies: Evaluation of the efficacy and safety of **Bonducellpin C** in relevant animal models of disease.

## Conclusion

**Bonducellpin C** is a diterpenoid of interest with a defined chemical structure. However, a significant gap exists in the understanding of its biological activity, mechanism of action, and synthetic accessibility. This technical guide serves as a summary of the currently available information and highlights the key areas where further research is needed to unlock the full potential of this natural product.

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